

Butyne-1,4-diol (CAS: 110-65-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Butyne-1,4-diol

Cat. No.: B8721112

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butyne-1,4-diol** (CAS: 110-65-6), a versatile chemical intermediate with significant applications in various industrial and scientific fields, including pharmaceutical synthesis. This document details its chemical and physical properties, synthesis methodologies, key applications, and safety information.

Chemical and Physical Properties

Butyne-1,4-diol, also known as 2-**butyne-1,4-diol**, is a hygroscopic, white to light-brown crystalline solid at room temperature.^{[1][2]} It is highly soluble in water and polar organic solvents such as ethanol and acetone, but insoluble in benzene.^{[3][4]}

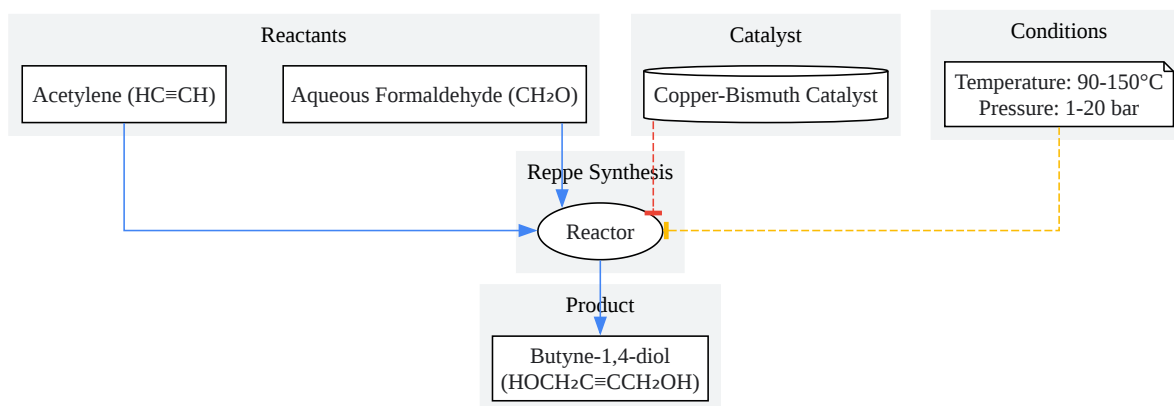
Table 1: Physical and Chemical Properties of **Butyne-1,4-diol**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ O ₂	[5][6]
Molecular Weight	86.09 g/mol	[5][6]
Melting Point	53-58 °C	[7]
Boiling Point	238 °C (decomposes at >160 °C)	[5][6]
Density	1.11 g/cm ³ (at 20 °C)	[5]
Flash Point	152 °C (closed cup)	[5][7]
Autoignition Temperature	335 °C	[6]
Vapor Pressure	<0.1 mmHg (at 55 °C)	[7]
Refractive Index	1.4804 (at 20 °C)	[5]
logP (Octanol/Water Partition Coefficient)	-0.73	[6]
Water Solubility	3740 g/L (at 20 °C)	[8][9]
pH (100 g/L solution)	4.0 - 7.5	[5]

Synthesis and Production

The primary industrial method for synthesizing **Butyne-1,4-diol** is the Reppe synthesis, which involves the reaction of acetylene with formaldehyde.[8][10]

Reppe Synthesis Workflow



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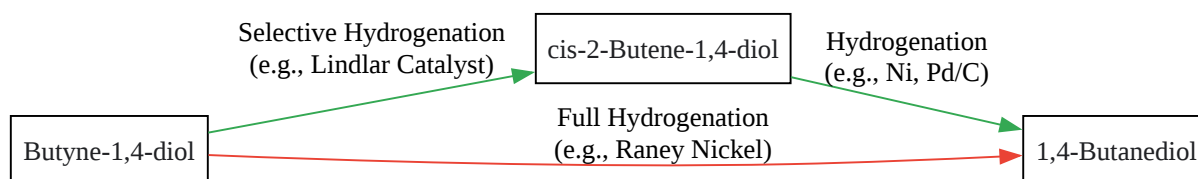
Caption: Industrial synthesis of **Butyne-1,4-diol** via the Reppe process.

Key Reactions and Applications

Butyne-1,4-diol is a crucial intermediate in the synthesis of several commercially important chemicals. Its primary applications include the production of 1,4-butanediol, 2-butene-1,4-diol, certain herbicides, and as a key raw material in the synthesis of Vitamin B6.[8][11] It is also widely used as a brightener and leveling agent in the electroplating industry.[5][12]

Hydrogenation to 1,4-Butanediol and 2-Butene-1,4-diol

Butyne-1,4-diol can be selectively hydrogenated to either 2-butene-1,4-diol or fully hydrogenated to 1,4-butanediol, both of which are valuable industrial chemicals.[8]

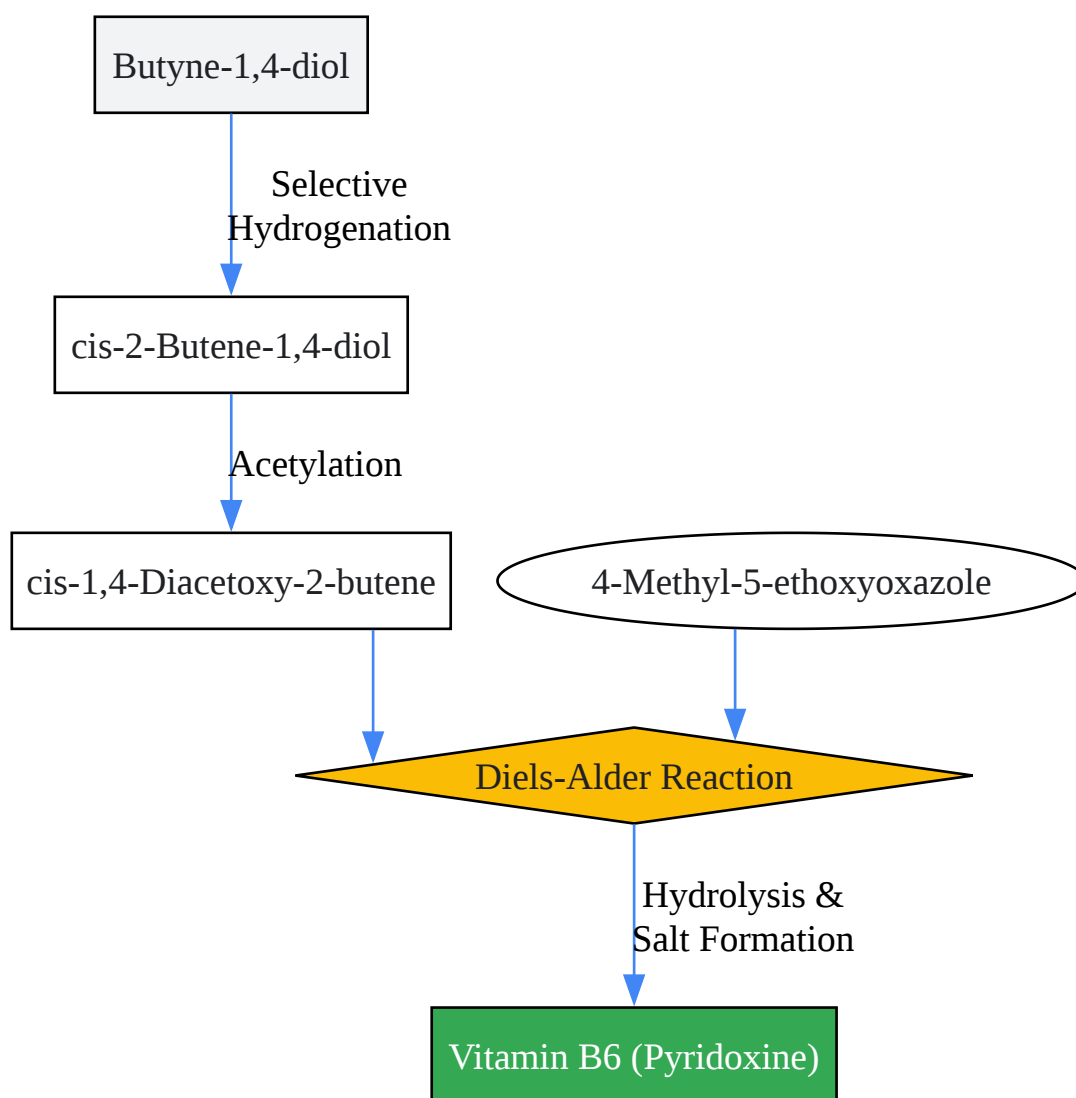


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Caption: Hydrogenation pathways of **Butyne-1,4-diol**.

Role in Pharmaceutical Synthesis

A significant application of **Butyne-1,4-diol** in the pharmaceutical industry is as a starting material for the synthesis of Vitamin B6 (pyridoxine).^{[3][11]} The purity of **Butyne-1,4-diol** is critical in this application to avoid the introduction of impurities into the final active pharmaceutical ingredient (API).^[11]

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Caption: Key steps in the synthesis of Vitamin B6 from **Butyne-1,4-diol**.

Experimental Protocols

Protocol 1: Selective Hydrogenation of 2-Butyne-1,4-diol to cis-2-Butene-1,4-diol

Objective: To selectively reduce the alkyne functionality of 2-**butyne-1,4-diol** to a cis-alkene.

Materials:

- 2-**Butyne-1,4-diol**
- 5% Palladium on carbon (Pd/C) catalyst, poisoned with 1-3% lead (Lindlar's catalyst)
- Deionized water
- Nitrogen gas
- Hydrogen gas
- Autoclave reactor with stirring and temperature control

Procedure:

- Prepare a 50-80% (by weight) aqueous solution of 2-**butyne-1,4-diol**.
- Charge the autoclave with the 2-**butyne-1,4-diol** solution and the lead-poisoned Pd/C catalyst. The typical catalyst loading is 0.3 to 1.0 wt% of the total reaction mass.[\[3\]](#)
- Seal the autoclave and purge the system with nitrogen gas to remove any air.
- Replace the nitrogen atmosphere with hydrogen gas.
- Begin stirring at 450-550 rpm and heat the reactor to 35-45°C.[\[3\]](#)
- Pressurize the reactor with hydrogen to 0.6-1.7 MPa and maintain this pressure throughout the reaction.[\[3\]](#)
- Monitor the reaction's progress by analyzing samples for the disappearance of the starting material. The reaction time typically ranges from 60 to 390 minutes.[\[3\]](#)

- Once the reaction is complete, stop the hydrogen supply and stirring.
- Rapidly cool the reactor and vent the excess hydrogen.
- Purge the reactor with nitrogen.
- Filter the reaction mixture to remove the catalyst. The resulting filtrate contains cis-2-butene-1,4-diol.^[3]

Protocol 2: Hydrogenation of 2-Butyne-1,4-diol to 1,4-Butanediol

Objective: To fully hydrogenate the alkyne functionality of 2-**butyne-1,4-diol** to an alkane.

Materials:

- Aqueous solution of 2-**Butyne-1,4-diol** (e.g., 40 mL of 3.09 mM/mL)
- Raney Nickel catalyst (e.g., 9.6 g)
- Deionized water
- Nitrogen gas
- Hydrogen gas
- High-pressure autoclave reactor with stirring and temperature control

Procedure:

- Place the Raney Nickel catalyst in the autoclave.
- Add the aqueous solution of 2-**butyne-1,4-diol** and deionized water.
- Seal the reactor and flush sequentially with nitrogen and then with hydrogen.
- Heat the reactor to 70°C and pressurize with hydrogen to 1000 psi (approximately 6.9 MPa).^[13]

- Begin stirring at a high rate (e.g., 1900 RPM) to ensure good mixing.^[13]
- Monitor the reaction progress by the pressure drop in the hydrogen reservoir.
- Take samples frequently to analyze for the remaining 2-**butyne-1,4-diol** and the formation of 1,4-butanediol and any by-products using Gas Chromatography (GC).
- Continue the reaction until the starting material is consumed.
- After completion, cool the reactor, vent the excess hydrogen, and purge with nitrogen before opening.
- Filter the reaction mixture to remove the catalyst. The filtrate contains 1,4-butanediol.

Safety and Toxicology

Butyne-1,4-diol is classified as a toxic and corrosive substance.^[8] It can cause severe skin burns, eye damage, and irritation to the respiratory tract.^[8] Ingestion and inhalation are particularly hazardous.

Table 2: GHS Hazard Information for **Butyne-1,4-diol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Skin Sensitization	1	H317: May cause an allergic skin reaction.
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.

Handling and Storage:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.
- Avoid breathing dust.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[9]
- The dry compound can be explosive in the presence of certain heavy metal salts.

Analytical Methods

The purity of **Butyne-1,4-diol** and the progress of its reactions can be monitored by various analytical techniques. Gas chromatography (GC) is a common method for analyzing the starting materials and products in its synthesis and subsequent hydrogenation reactions.[6] High-Performance Liquid Chromatography (HPLC) with a refractive index detector (RID) can also be employed for the quantification of butanediols in aqueous solutions.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. atamankimya.com [atamankimya.com]
- 5. nbinnco.com [nbinnco.com]
- 6. 2-Butyne-1,4-diol | C₄H₆O₂ | CID 8066 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. scribd.com [scribd.com]
- 8. researchgate.net [researchgate.net]
- 9. echemi.com [echemi.com]
- 10. DE3621959A1 - METHOD FOR PRODUCING 2-BUTIN-1,4-DIOL - Google Patents [patents.google.com]
- 11. nbino.com [nbino.com]
- 12. nbino.com [nbino.com]
- 13. researchgate.net [researchgate.net]
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